

Application Notes and Protocols for the Synthesis of 4-Hydrazinyl-2-phenylquinazoline

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Compound of Interest

Compound Name: 4-hydrazinyl-2-phenylquinazoline

Cat. No.: B1315410

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Introduction

4-Hydrazinyl-2-phenylquinazoline is a crucial intermediate in the synthesis of various heterocyclic compounds with significant pharmacological activities. Quinazoline derivatives are known to exhibit a wide range of biological effects, including anticancer, antimicrobial, and anti-inflammatory properties. The hydrazinyl group at the C4 position serves as a versatile handle for further chemical modifications, enabling the generation of diverse molecular libraries for drug discovery and development. This document provides a detailed protocol for the synthesis of **4-hydrazinyl-2-phenylquinazoline** via nucleophilic aromatic substitution of 4-chloro-2-phenylquinazoline with hydrazine hydrate.

Reaction Principle

The synthesis of **4-hydrazinyl-2-phenylquinazoline** is achieved through a nucleophilic aromatic substitution (S_NAr) reaction. In this reaction, the highly nucleophilic hydrazine molecule attacks the electron-deficient C4 position of the 2-phenylquinazoline ring, which is activated by the electron-withdrawing nature of the quinazoline core and the good leaving group ability of the chlorine atom. The reaction typically proceeds under mild conditions to afford the desired product in good yield.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ N ₄	N/A
Molecular Weight	236.27 g/mol	N/A
Starting Material	4-Chloro-2-phenylquinazoline	[1][2]
Reagent	Hydrazine hydrate (N ₂ H ₄ ·H ₂ O)	[3][4]
Solvent	Ethanol or Benzene	[3]
Reaction Temperature	Reflux	[4]
Reaction Time	2-7 hours	[3][5]
Typical Yield	63-85%	[6]
Appearance	Crystalline solid	N/A
Melting Point	202-204 °C	[6]

Note: Some data points are derived from analogous reactions and typical outcomes for this reaction type, as a consolidated datasheet for this specific compound was not available in the provided search results.

Experimental Protocol

Materials:

- 4-Chloro-2-phenylquinazoline
- Hydrazine hydrate (80% or higher)
- Ethanol (absolute) or Benzene
- Deionized water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer

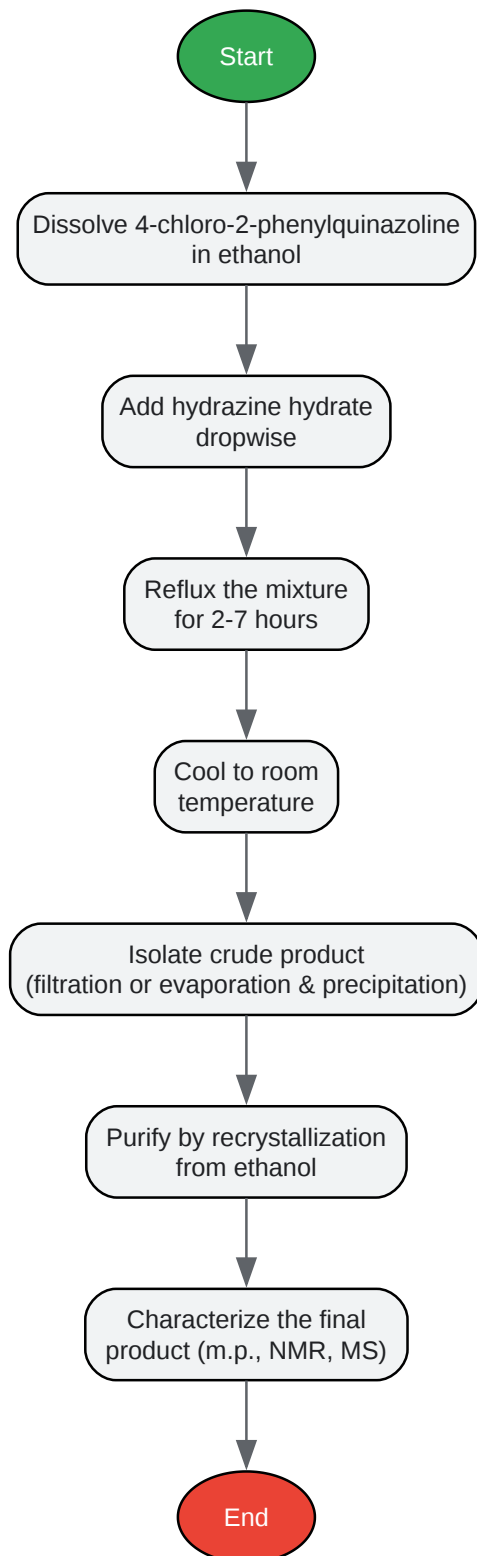
- Filtration apparatus (Büchner funnel, filter paper)
- Thin-layer chromatography (TLC) plates (silica gel)
- Recrystallization solvent (e.g., ethanol)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 4-chloro-2-phenylquinazoline (1 equivalent) in a suitable solvent such as ethanol or benzene[3].
- **Reagent Addition:** To the stirred solution, add hydrazine hydrate (5 equivalents) dropwise at room temperature[3].
- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for 2-7 hours[3][5]. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
- **Isolation of Crude Product:**
 - If a precipitate has formed upon cooling, collect the solid by vacuum filtration. Wash the solid with cold water and then a small amount of cold ethanol to remove excess hydrazine and other impurities.
 - If no precipitate forms, the solvent can be removed under reduced pressure. The resulting residue is then treated with water, and the solid product is collected by filtration[3].
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **4-hydrazinyl-2-phenylquinazoline** as a crystalline solid.
- **Characterization:** The structure and purity of the final product can be confirmed by standard analytical techniques, including melting point determination, ¹H NMR, ¹³C NMR, and mass spectrometry[6].

Visualizations

Experimental Workflow for the Synthesis of 4-Hydrazinyl-2-phenylquinazoline



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Caption: Workflow for the synthesis of **4-hydrazinyl-2-phenylquinazoline**.

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